

An In-depth Technical Guide to n-Octatriacontane-d78

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Compound of Interest

Compound Name: *n*-Octatriacontane-d78

Cat. No.: B12315386

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This technical guide provides comprehensive information on the deuterated long-chain alkane, **n-Octatriacontane-d78**, with a focus on its molecular properties and its application as an internal standard in quantitative analysis. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotope dilution mass spectrometry.

Core Molecular Data

The fundamental properties of **n-Octatriacontane-d78** and its non-deuterated counterpart, *n*-Octatriacontane, are summarized below. The inclusion of deuterium atoms significantly increases the molecular weight of **n-Octatriacontane-d78**, which is a key characteristic for its use as an internal standard in mass spectrometry.

Property	n-Octatriacontane-d78	n-Octatriacontane
Molecular Formula	$C_{38}D_{78}$ [1]	$C_{38}H_{78}$ [2][3][4][5]
Alternate Formula	$CD_3(CD_2)_{36}CD_3$ [6]	$CH_3(CH_2)_{36}CH_3$
Molecular Weight	613.51 g/mol [2][6]	535.03 g/mol [3][4]
CAS Number	1219803-25-4 [1][2][6]	7194-85-6 [1][3][5]

Experimental Protocols

A primary application of **n-Octatriacontane-d78** is as an internal standard for the quantification of n-Octatriacontane in complex matrices using isotope dilution mass spectrometry, often coupled with gas chromatography (GC-MS).

Protocol: Quantification of n-Octatriacontane in a Biological Matrix via GC-MS

This protocol outlines a representative method for using **n-Octatriacontane-d78** to determine the concentration of endogenous n-Octatriacontane.

1. Preparation of Standards and Reagents:

- **Stock Solution (Internal Standard):** Prepare a 1 mg/mL stock solution of **n-Octatriacontane-d78** in a suitable organic solvent (e.g., hexane or chloroform).
- **Calibration Standards:** Prepare a series of calibration standards by spiking known concentrations of n-Octatriacontane into a blank matrix.
- **Extraction Solvents:** Prepare necessary solvents for lipid extraction, such as a 2:1 chloroform:methanol mixture.

2. Sample Preparation and Extraction:

- **Homogenization:** Homogenize the biological sample (e.g., plasma, tissue homogenate) in a suitable buffer.
- **Spiking:** Add a known amount of the **n-Octatriacontane-d78** internal standard stock solution to each sample, calibrator, and quality control sample.
- **Lipid Extraction:** Perform a liquid-liquid extraction (e.g., Folch or Bligh-Dyer method) to isolate the lipid fraction containing n-Octatriacontane.
- **Solvent Evaporation:** Evaporate the organic solvent under a stream of nitrogen.
- **Derivatization (Optional):** If necessary for GC analysis, derivatize the sample to improve volatility and chromatographic properties.
- **Reconstitution:** Reconstitute the dried extract in a small volume of a solvent suitable for GC injection (e.g., hexane).

3. GC-MS Analysis:

- **Instrumentation:** Use a gas chromatograph coupled to a mass spectrometer.
- **Chromatographic Separation:**
- **Column:** Use a non-polar capillary column suitable for high-temperature analysis of long-chain hydrocarbons.

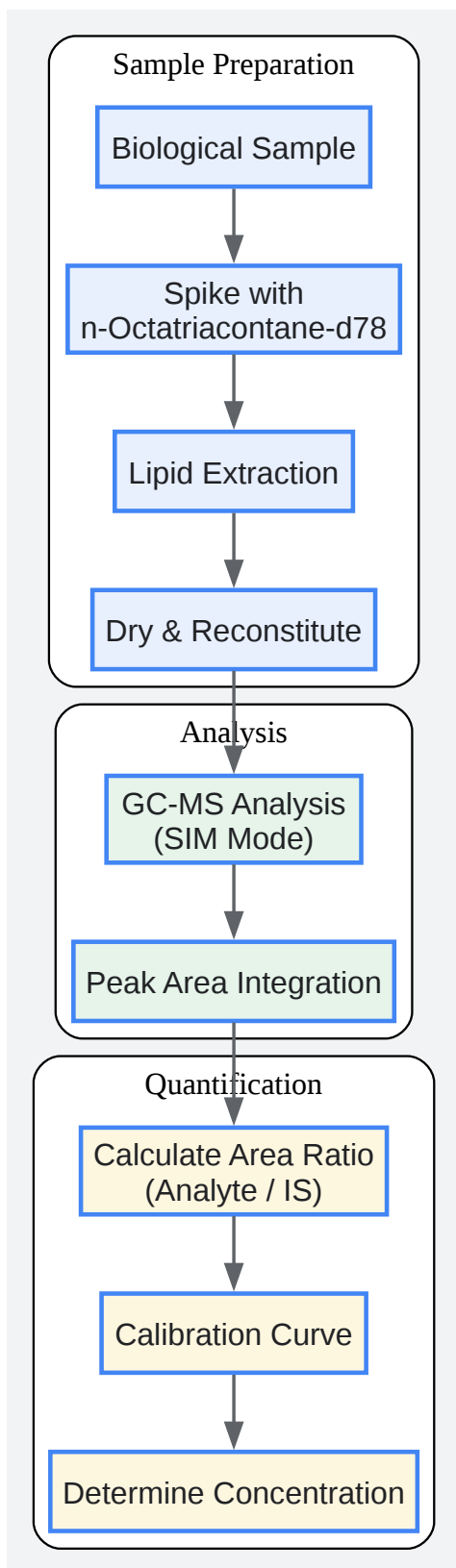
- Injection: Inject a small volume (e.g., 1 μ L) of the reconstituted extract.
- Temperature Program: Implement a temperature gradient to ensure the separation of n-Octatriacontane from other matrix components.
- Mass Spectrometry Detection:
- Ionization: Use electron ionization (EI).
- Acquisition Mode: Operate in Selected Ion Monitoring (SIM) mode to monitor specific ions for both the analyte and the internal standard.
- Monitor characteristic ions for n-Octatriacontane.
- Monitor the corresponding heavier ions for **n-Octatriacontane-d78**.

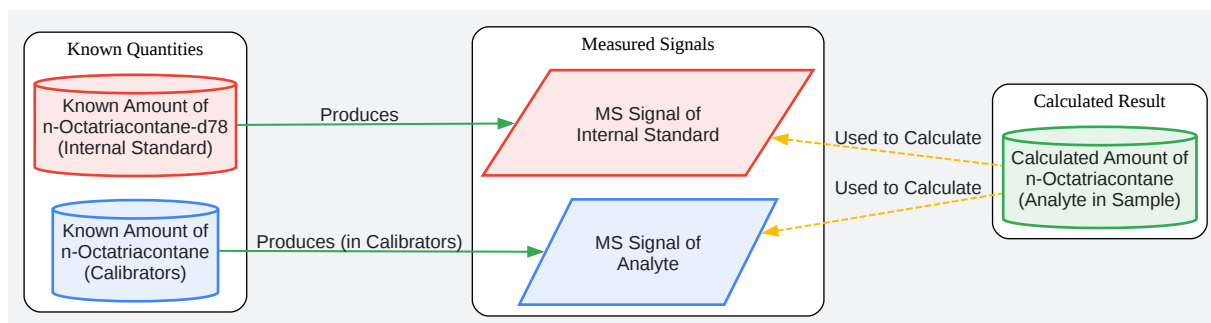
4. Data Analysis and Quantification:

- Peak Integration: Integrate the chromatographic peak areas for the selected ions of both n-Octatriacontane and **n-Octatriacontane-d78**.
- Ratio Calculation: Calculate the ratio of the analyte peak area to the internal standard peak area for all samples.
- Calibration Curve: Generate a calibration curve by plotting the peak area ratio against the concentration of the n-Octatriacontane calibration standards.
- Concentration Determination: Determine the concentration of n-Octatriacontane in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

The following diagrams illustrate the experimental workflow and the logical basis of quantification using an internal standard.





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